PSB 11 hydrochloride A3 adenosine receptor selectivity

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*PSB 11 hydrochloride*
CAS No.:	*453591-58-7*
Cat. No.:	*B1139462*

Get Quote

Technical Guide: PSB-11 Hydrochloride A3 Adenosine Receptor Selectivity & Characterization

Executive Summary

PSB-11 hydrochloride (Chemical Name: (8R)-8-ethyl-4-methyl-2-phenyl-7,8-dihydro-1H-imidazo[2,1-i]purin-5-one hydrochloride) is a synthetic purine derivative engineered as a potent, highly selective antagonist and inverse agonist for the human A3 adenosine receptor (hA3AR). [1][2][3][4][5]

Unlike non-selective xanthines (e.g., caffeine, theophylline), PSB-11 utilizes an imidazopurinone scaffold to achieve >1000-fold selectivity for the hA3AR over A1 and A2A subtypes. However, its utility is strictly species-dependent: it exhibits nanomolar affinity for human receptors but negligible affinity for rat or mouse A3 receptors. This guide delineates the selectivity profile, signaling mechanics, and validated protocols for utilizing PSB-11 in drug discovery.

© 2026 BenchChem. All rights reserved.

Chemical & Pharmacological Profile

Feature	Specification
CAS Number	453591-58-7
Molecular Formula	
Molecular Weight	331.80 Da
Mechanism of Action	Competitive Antagonist / Inverse Agonist
Primary Target	Human A3 Adenosine Receptor (hA3AR)
Key Property	Species Selectivity: High affinity for Human (~2-5 nM); Low affinity for Rat/Mouse (> 10,000 nM).[2][6]

Mechanistic Insight: The A3AR is a G-protein-coupled receptor (GPCR) that exhibits high constitutive activity (spontaneous activation without agonist). PSB-11 acts as an inverse agonist, meaning it binds to the receptor and stabilizes the inactive conformation (

), thereby reducing the basal level of G-protein signaling (specifically

pathways).

Selectivity Profile: Quantitative Analysis

The following data aggregates binding affinity (

) values from radioligand displacement assays. PSB-11 demonstrates exceptional selectivity for the human A3 subtype compared to other adenosine receptors.[3][7]

Table 1: Binding Affinity (

) Across Adenosine Receptor Subtypes[4]

© 2026 BenchChem. All rights reserved.

Receptor Subtype	Species	Affinity ( )	Selectivity Ratio (vs hA3)
A3	Human	2.3 – 4.9 nM	1 (Reference)
A3	Rat	> 10,000 nM	> 4,000x (Poor binding)
A1	Human	4,100 nM	~1,700x
A2A	Human	3,300 nM	~1,400x
A2B	Human	> 30,000 nM	> 10,000x

> *Critical Research Note: Do not use PSB-11 for in vivo rodent models (rat/mouse) of inflammation or ischemia. The structural differences in the transmembrane binding pocket of rodent A3ARs render PSB-11 ineffective. For rodent studies, consider using MRS-1523 or MRS-3777.*

Signaling Pathway & Mechanism

The A3AR couples primarily to

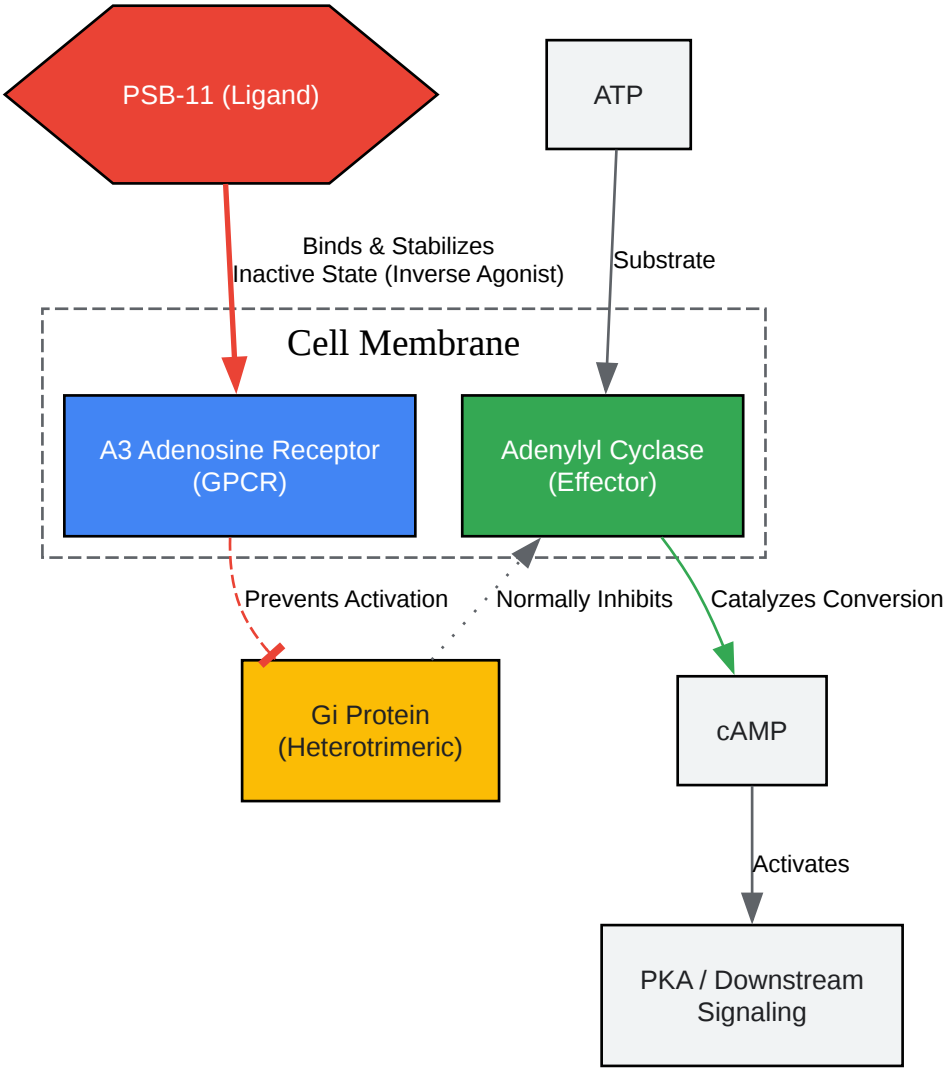
proteins. Under basal conditions or agonist stimulation, the

-subunit inhibits Adenylyl Cyclase (AC), reducing cAMP levels. PSB-11 blocks this pathway.[8]

Diagram 1: A3AR Signaling & PSB-11 Modulation

This diagram illustrates the blockade of the Gi-coupled pathway by PSB-11.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: PSB-11 acts as an inverse agonist, stabilizing the A3AR in an inactive state, thereby preventing Gi-mediated inhibition of Adenylyl Cyclase.

Validated Experimental Protocols

To ensure data integrity (Trustworthiness), the following protocols utilize [3H]PSB-11 as a radioligand. This is preferred over generic agonists because it directly labels the antagonist binding site with high specificity.

Protocol A: Radioligand Binding Assay (Saturation)

Objective: Determine

© 2026 BenchChem. All rights reserved.

and

of hA3AR expression in CHO cells.

- Membrane Preparation:
  - Harvest hA3AR-transfected CHO cells.[3]
  - Homogenize in ice-cold Buffer A (50 mM Tris-HCl, 10 mM

    , 1 mM EDTA, pH 7.4).
  - Centrifuge at 48,000

    for 20 mins. Resuspend pellet in Buffer A.
  - Enzyme Treatment: Treat with Adenosine Deaminase (ADA, 2 U/mL) for 30 min at 37°C to remove endogenous adenosine.
- Incubation:
  - Prepare 10-12 concentrations of [3H]PSB-11 (Range: 0.1 nM to 50 nM).
  - Non-Specific Binding (NSB): Define using 10 µM R-PIA or 10 µM NECA.
  - Incubate membrane suspension (20-50 µg protein) with radioligand for 60 minutes at 25°C.
- Termination:
  - Rapid filtration through GF/B glass fiber filters (pre-soaked in 0.3% PEI to reduce filter binding).
  - Wash 3x with ice-cold washing buffer (50 mM Tris-HCl, pH 7.4).
- Analysis:
  - Measure radioactivity via liquid scintillation counting.
  - Plot Bound vs. Free ligand; use non-linear regression to calculate

© 2026 BenchChem. All rights reserved.

(typically ~4.9 nM).

Protocol B: [35S]GTPγS Functional Assay (Inverse Agonism)

Objective: Verify the inverse agonist activity of PSB-11 (reduction of basal signaling).

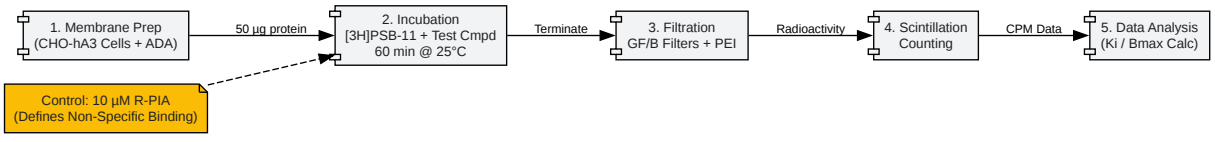
- Assay Buffer: 50 mM Tris-HCl, 100 mM NaCl, 5 mM

  , 1 mM EDTA, 1 mM DTT, 0.1% BSA, 10 µM GDP, pH 7.4.
- Reaction:
  - Mix membranes (5-10 µg) with [35S]GTPγS (0.3 nM).
  - Add increasing concentrations of PSB-11 (

    to

    M).
  - Note: Do not add an agonist. You are measuring the reduction of basal GTP binding.
- Incubation: 60 minutes at 30°C.
- Result Interpretation:
  - A decrease in [35S]GTPγS binding compared to baseline (vehicle only) confirms inverse agonism.
  - for this effect is typically ~36 nM.

Diagram 2: Experimental Workflow (Binding Assay)



Click to download full resolution via product page

Caption: Step-by-step workflow for the [3H]PSB-11 radioligand binding assay.

References

- Müller, C. E., Diekmann, M., Thorand, M., & Ozola, V. (2002).[1][3] [3H]8-Ethyl-4-methyl-2-phenyl-(8R)-4,5,7,8-tetrahydro-1H-imidazo[2,1-i]-purin-5-one ([3H]PSB-11), a novel high-affinity antagonist radioligand for human A3 adenosine receptors.[1][3] Bioorganic & Medicinal Chemistry Letters, 12(3), 501–503.[1][3]
    - [3]
- Tocris Bioscience. (n.d.).
- Abcam. (n.d.). **PSB 11 hydrochloride** (ab120995)
- Gessi, S., et al. (2008). Adenosine A3 receptors: pharmacology and therapeutic potential. Clinical and Experimental Pharmacology and Physiology, 35(11), 1314-1322. Note: Provides context on species differences in A3AR pharmacology.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. medchemexpress.com [medchemexpress.com]
- 2. PSB 11 hydrochloride, competitive human A3 receptor antagonist (ab120995) | Abcam [abcam.com]
- 3. [(3)H]8-Ethyl-4-methyl-2-phenyl-(8R)-4,5,7,8-tetrahydro-1H-imidazo[2,1-i]-purin-5-one ([(3)H]PSB-11), a novel high-affinity antagonist radioligand for human A(3) adenosine receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. juser.fz-juelich.de [juser.fz-juelich.de]
- 5. Therapeutic Potential of Highly Selective A3 Adenosine Receptor Ligands in the Central and Peripheral Nervous System - PubMed [pubmed.ncbi.nlm.nih.gov]

- 6. Binding of the radioligand [3H]-SCH 58261, a new non-xanthine A2A adenosine receptor antagonist, to rat striatal membranes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. PSB-10 - Wikipedia [en.wikipedia.org]
- 8. reddit.com [reddit.com]
- To cite this document: BenchChem. [PSB 11 hydrochloride A3 adenosine receptor selectivity]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139462/docs#psb-11-hydrochloride-a3-adenosine-receptor-selectivity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.